

Solubility of dibutyl malate in organic solvents

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Compound of Interest

Compound Name: *Dibutyl malate*

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An In-depth Technical Guide to the Solubility of **Dibutyl Malate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyl malate is the diester of malic acid and butanol. It is a colorless to slightly yellow, oily liquid with a characteristic ester-like odor.[1][2] Primarily utilized as a plasticizer for vinyl resins and in copolymer applications with PVC and vinyl acetates, **dibutyl malate** is also a key intermediate in organic synthesis, including the production of succinic acid derivatives.[3][4] Its physical and chemical properties, particularly its solubility in organic solvents, are critical for its application in paints, adhesives, coatings, and potentially in drug delivery systems as a formulation excipient.[5][6] This guide provides a comprehensive overview of the solubility of **dibutyl malate**, including qualitative and quantitative data, and a detailed experimental protocol for its determination.

Physicochemical Properties of Dibutyl Malate

A summary of key physical and chemical properties of **dibutyl malate** is presented in Table 1.

Table 1: Physicochemical Properties of **Dibutyl Malate**

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₀ O ₄	[5]
Molecular Weight	228.28 g/mol	[5]
Appearance	Clear, colorless to slightly yellowish liquid	[3][5]
Boiling Point	280-281 °C	[1]
Melting Point	-85 °C	[1][7]
Density	~0.99 g/cm ³ at 23-25 °C	[7]
Flash Point	138-141 °C	[8][9]
Vapor Pressure	< 1 hPa @ 20°C	[8]
Refractive Index	~1.445 @ 20°C	[9]

Solubility Profile of Dibutyl Malate

The solubility of a substance is a fundamental property that dictates its utility in various applications. For drug development, solubility is a critical determinant of a formulation's bioavailability.

Qualitative Solubility

Dibutyl malate is generally characterized by its miscibility with a range of common organic solvents and its low solubility in water.[2][4] This is consistent with its chemical structure, which includes two butyl ester groups that impart significant non-polar character.

Based on available literature, the qualitative solubility of **dibutyl malate** in various organic solvents is summarized in Table 2.

Table 2: Qualitative Solubility of **Dibutyl Malate** in Organic Solvents

Solvent	Solubility	Reference(s)
Methanol	Miscible	[2] [3] [4]
Ethanol	Miscible / Soluble	[2] [3] [4] [5]
Acetone	Miscible / Soluble	[2] [3] [4] [5]
Diethyl Ether	Miscible	[2] [3] [4]
Toluene	Miscible	[2] [3] [4]
N,N-Dimethylformamide (DMF)	Miscible	[2] [3] [4]
Aliphatic Hydrocarbons	Immiscible	[2] [4]
Oils	Soluble	[7]

Quantitative Solubility

Precise quantitative solubility data for **dibutyl malate** in organic solvents is not extensively available in public literature. However, some data for its solubility in water and specific solvent systems for experimental use have been reported.

Table 3: Quantitative Solubility of **Dibutyl Malate**

Solvent System	Temperature (°C)	Solubility	Reference(s)
Water	20	0.17 g/L	[5] [9]
Water	20	0.35 g/L	[10]
10% DMSO / 40% PEG300 / 5% Tween- 80 / 45% Saline	Not Specified	≥ 2.5 mg/mL	[11]
10% DMSO / 90% (20% SBE-β-CD in Saline)	Not Specified	≥ 2.5 mg/mL	[11]
10% DMSO / 90% Corn Oil	Not Specified	≥ 2.5 mg/mL	[11]

Experimental Protocol for Solubility Determination

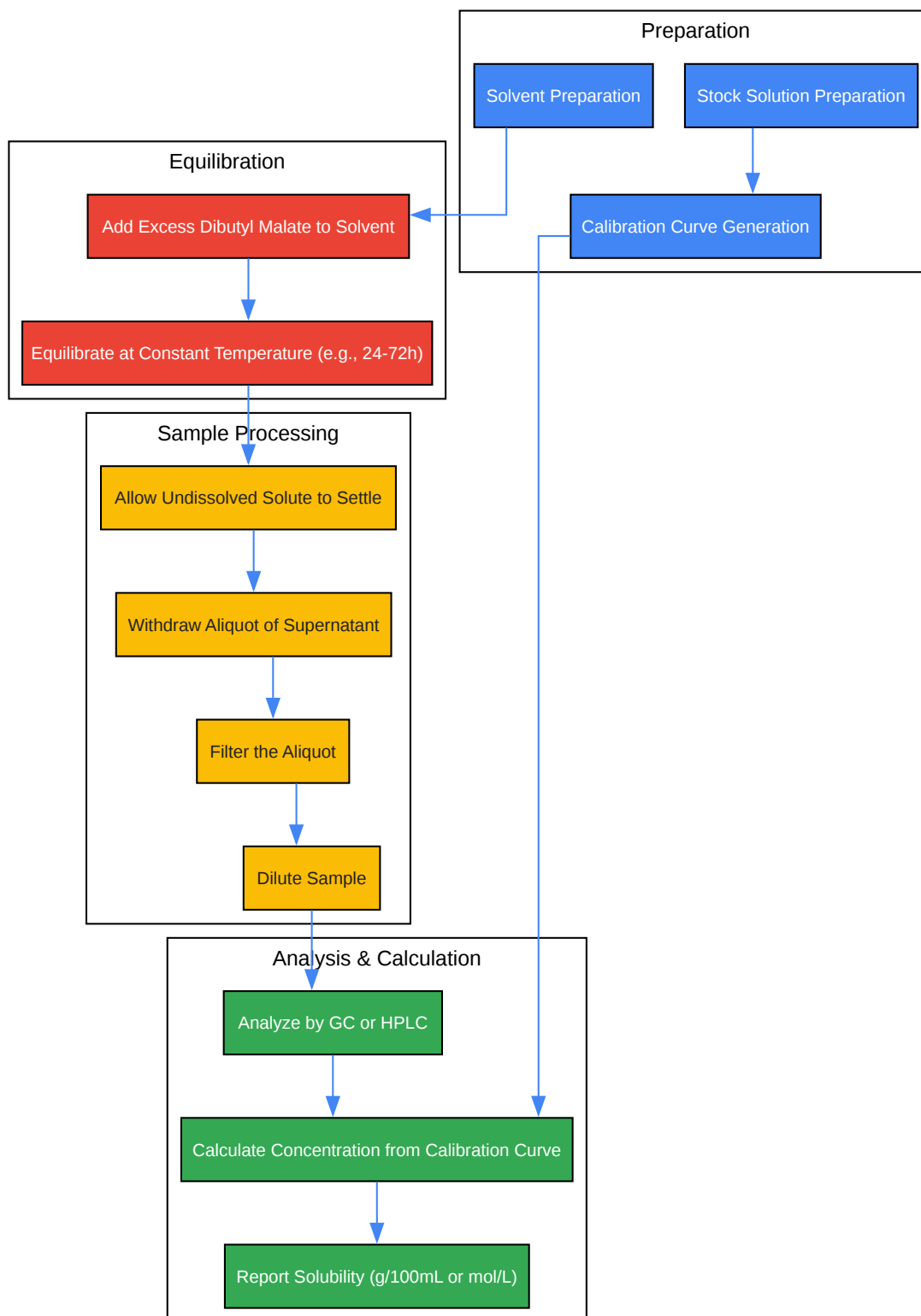
The following section outlines a detailed methodology for the experimental determination of **dibutyl malate** solubility in an organic solvent using the equilibrium solubility method. This method is a standard approach for accurately measuring the saturation concentration of a solute in a solvent at a specific temperature.

Materials and Equipment

- **Dibutyl malate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Temperature-controlled orbital shaker or magnetic stirrer
- Thermostatic water bath
- Calibrated flasks or vials with screw caps
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Gas chromatograph with a flame ionization detector (GC-FID) or a high-performance liquid chromatograph with a suitable detector (HPLC)

Experimental Workflow

Experimental Workflow for Solubility Determination

[Click to download full resolution via product page](#)Caption: Workflow for determining the solubility of **dibutyl malate**.

Step-by-Step Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **dibutyl malate** to a known volume of the selected organic solvent in a sealed vial or flask. The presence of undissolved **dibutyl malate** is essential to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled orbital shaker or on a magnetic stirrer.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24 to 72 hours) to ensure that equilibrium solubility is reached. The time required may need to be determined empirically.
- Sample Collection and Preparation:
 - After equilibration, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for at least 2 hours to allow the undissolved **dibutyl malate** to settle.
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Immediately filter the aliquot using a syringe filter compatible with the organic solvent to remove any suspended microparticles.
- Quantitative Analysis (Example using GC-FID):
 - Calibration Curve: Prepare a series of standard solutions of **dibutyl malate** of known concentrations in the chosen solvent. Analyze these standards by GC-FID to generate a calibration curve of peak area versus concentration.
 - Sample Analysis: Dilute the filtered supernatant with a known volume of the solvent to bring its concentration within the range of the calibration curve.
 - Inject the diluted sample into the GC-FID and record the peak area.

- Calculation of Solubility:
 - Determine the concentration of **dibutyl malate** in the diluted sample by interpolating its peak area on the calibration curve.
 - Calculate the concentration in the original saturated solution by multiplying the determined concentration by the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Conclusion

Dibutyl malate exhibits broad miscibility with common organic solvents, a characteristic that underpins its use in various industrial applications. While precise quantitative solubility data remains limited in publicly accessible literature, this guide provides a consolidated overview of the available qualitative and semi-quantitative information. Furthermore, the detailed experimental protocol and workflow diagram offer a robust framework for researchers and scientists to accurately determine the solubility of **dibutyl malate** in specific solvents of interest, thereby facilitating its effective use in research, development, and formulation.

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- To cite this document: BenchChem. [Solubility of dibutyl malate in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7770348#solubility-of-dibutyl-malate-in-organic-solvents>]

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